

Physical properties of 4-bromo-1-pentene: boiling point, density

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Compound of Interest

Compound Name: 4-Bromo-1-pentene

Cat. No.: B1655104

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An In-depth Technical Guide on the Physical Properties of 4-Bromo-1-Pentene

This technical guide provides a comprehensive overview of the key physical properties of **4-bromo-1-pentene**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the reported values for these properties and provides detailed, generalized experimental protocols for their determination.

Quantitative Data Summary

The physical properties of **4-bromo-1-pentene** are summarized in the table below. These values are critical for handling, reaction setup, and purification processes involving this compound.

Physical Property	Value	Notes
Boiling Point	111.5 °C	Not specified at a particular pressure.[1]
118.2 °C	At 760 mmHg.[2]	
Density	1.2359 g/cm ³	Not specified at a particular temperature.[1]
1.244 g/cm ³	Not specified at a particular temperature.[2]	
Molecular Formula	C ₅ H ₉ Br	
Molecular Weight	149.03 g/mol	[3]

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid haloalkenes such as **4-bromo-1-pentene**.

Boiling Point Determination via Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[4] The principle is based on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[4]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample of **4-bromo-1-pentene** (a few drops)
- Small test tube

- Rubber band or wire for attachment
- Heat source (e.g., Bunsen burner)
- Heating oil (e.g., mineral oil)

Procedure:

- A small amount of **4-bromo-1-pentene** is placed in the small test tube.
- The capillary tube is placed in the test tube with its open end downwards.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with heating oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated. Initially, air trapped in the capillary tube will expand and bubble out.^[4]
- Heating is continued until a continuous stream of bubbles emerges from the capillary tube. This indicates the sample has been heated above its boiling point.^[4]
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. ^[4] This is the point where the external pressure equals the vapor pressure of the sample.
- The atmospheric pressure should be recorded, as boiling point is pressure-dependent.

Density Determination

The density of a liquid is its mass per unit volume. For a liquid like **4-bromo-1-pentene**, this can be accurately determined using a pycnometer or, more simply, with a graduated cylinder and an electronic balance for a less precise measurement.

Apparatus:

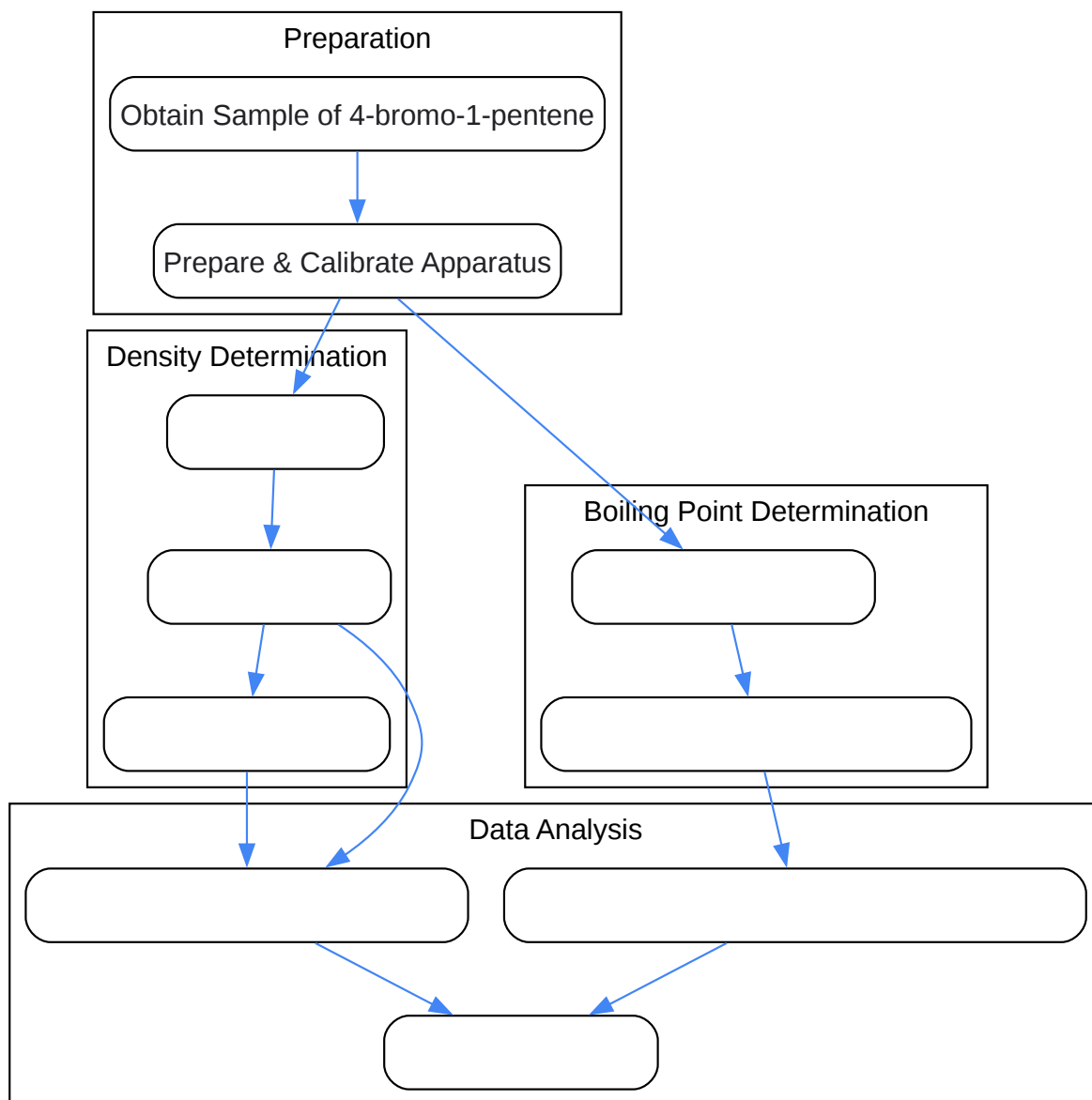
- Electronic balance (accurate to at least 0.001 g)
- Graduated cylinder or volumetric flask
- Thermometer
- Sample of **4-bromo-1-pentene**

Procedure:

- The mass of a clean, dry graduated cylinder is measured using the electronic balance.[5]
- A specific volume of **4-bromo-1-pentene** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[5]
- The combined mass of the graduated cylinder and the **4-bromo-1-pentene** sample is measured.[5]
- The mass of the **4-bromo-1-pentene** is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.[5]
- The temperature of the sample is recorded, as density is temperature-dependent.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- The procedure should be repeated multiple times to ensure accuracy and precision.[5]

Logical Workflow Visualization

The following diagram illustrates the general workflow for the determination of the physical properties of a liquid chemical sample.



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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [Physical properties of 4-bromo-1-pentene: boiling point, density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1655104#physical-properties-of-4-bromo-1-pentene-boiling-point-density]

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